

Infrared spectroscopy of 4'-Chloro-5-fluoro-2-hydroxybenzophenone

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Compound of Interest

Compound Name: 4'-Chloro-5-fluoro-2-hydroxybenzophenone

CAS No.: 62433-26-5

Cat. No.: B105424

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<Technical Guide: Infrared Spectroscopy of **4'-Chloro-5-fluoro-2-hydroxybenzophenone**

A Senior Application Scientist's Guide to Structural Elucidation and Method Validation

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*Abstract: This technical guide provides an in-depth analysis of the infrared (IR) spectrum of **4'-Chloro-5-fluoro-2-hydroxybenzophenone** (C₁₃H₈ClFO₂). Designed for researchers, scientists, and drug development professionals, this document details the principles, experimental protocols, and spectral interpretation necessary for the unambiguous characterization of this compound. We explore the causal relationships between molecular structure and vibrational frequencies, emphasizing the diagnostic spectral features arising from intramolecular hydrogen bonding. This guide establishes a robust, self-validating methodology using Attenuated Total Reflectance (ATR) Fourier Transform Infrared (FTIR) spectroscopy, and provides a framework for correlating experimental data with theoretical predictions.*

Introduction to 4'-Chloro-5-fluoro-2-hydroxybenzophenone

Chemical Identity and Significance

4'-Chloro-5-fluoro-2-hydroxybenzophenone, with the IUPAC name (4-chlorophenyl)-(5-fluoro-2-hydroxyphenyl)methanone, is a halogenated aromatic ketone.^{[1][2][3]} Its molecular structure, characterized by a benzoyl group substituted with chlorine and a phenyl group substituted with both fluorine and a hydroxyl group, makes it a compound of interest in various chemical and pharmaceutical fields.^[4] It serves as a versatile intermediate in organic synthesis and is utilized as a UV filter in cosmetic and sunscreen formulations due to its photostability.^[4]

Molecular Structure:

- Formula: C₁₃H₈ClFO₂^{[1][2][4][5]}
- Molecular Weight: 250.65 g/mol ^{[1][2][4][5]}
- CAS Number: 62433-26-5^{[1][3][4][5]}

The key structural features influencing its infrared spectrum are the hydroxyl (-OH) group, the ketone carbonyl (C=O) group, the aromatic rings, and the carbon-halogen (C-F, C-Cl) bonds.

The ortho-positioning of the hydroxyl group relative to the carbonyl bridge is of paramount spectroscopic importance due to its facilitation of strong intramolecular hydrogen bonding.

The Role of Vibrational Spectroscopy

Vibrational spectroscopy, particularly FTIR, is an indispensable tool for the structural elucidation of organic molecules. By probing the vibrational modes of chemical bonds, an IR spectrum provides a unique "molecular fingerprint." For a compound like **4'-Chloro-5-fluoro-2-hydroxybenzophenone**, FTIR is critical for:

- Confirming the presence of key functional groups (-OH, C=O).
- Verifying the structural integrity and purity of synthesized batches.
- Differentiating it from related compounds, impurities, or regioisomers.
- Providing evidence of specific molecular interactions, such as hydrogen bonding.

Principles of FTIR Spectroscopy for a Complex Molecule

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, which excites molecular vibrations (stretching and bending). The frequency of the absorbed radiation is specific to the type of chemical bond and its molecular environment.

The position of an absorption band is primarily determined by bond strength and the masses of the atoms involved.^[6] However, electronic effects (induction, resonance) and steric effects (ring strain, hydrogen bonding) can cause significant shifts in these frequencies.^{[7][8]} In **4'-Chloro-5-fluoro-2-hydroxybenzophenone**, the most profound of these effects is the intramolecular hydrogen bond between the ortho-hydroxyl proton and the carbonyl oxygen. This interaction weakens the C=O bond and the O-H bond, causing their respective stretching frequencies to shift to lower wavenumbers (a "red shift").^{[7][9]}

Experimental Methodology: A Self-Validating Protocol

The acquisition of a high-quality, reproducible IR spectrum is contingent on meticulous sample preparation and a well-defined analytical protocol. For a solid powder like **4'-Chloro-5-fluoro-2-hydroxybenzophenone**, Attenuated Total Reflectance (ATR) is the preferred technique.

The Rationale for Choosing ATR

Attenuated Total Reflectance (ATR) has become the dominant method for solid-state FTIR analysis due to its simplicity, speed, and non-destructive nature.^{[10][11]} It requires minimal to no sample preparation, eliminating the laborious and potentially error-prone process of creating KBr pellets.^{[10][12][13]}

Why ATR is superior to the KBr Pellet Method for this application:

- **Minimal Sample Prep:** ATR analysis involves simply placing the solid powder onto the crystal and applying pressure.^[14] This avoids the extensive grinding and pressing required for KBr pellets, which can sometimes induce polymorphic changes in the sample.^{[15][16][17][18]}
- **Elimination of Moisture:** Potassium bromide (KBr) is highly hygroscopic.^[17] Any absorbed moisture will introduce broad O-H absorption bands around 3400 cm^{-1} , potentially obscuring the analyte's true hydroxyl peak.^[19] ATR avoids this complication entirely.
- **Reproducibility:** The consistent contact achieved with the ATR pressure clamp leads to highly reproducible spectra, which is crucial for quantitative analysis and spectral comparisons.^[11]

The core of the ATR technique lies in the creation of an "evanescent wave."^{[12][13]} An IR beam is passed through a crystal of high refractive index (commonly diamond or zinc selenide).^[20] At the crystal-sample interface, the beam undergoes total internal reflection, creating a standing wave that penetrates a few micrometers into the sample.^{[13][21]} The sample absorbs energy at specific frequencies from this evanescent wave, and the attenuated beam is then directed to the detector.^[21]

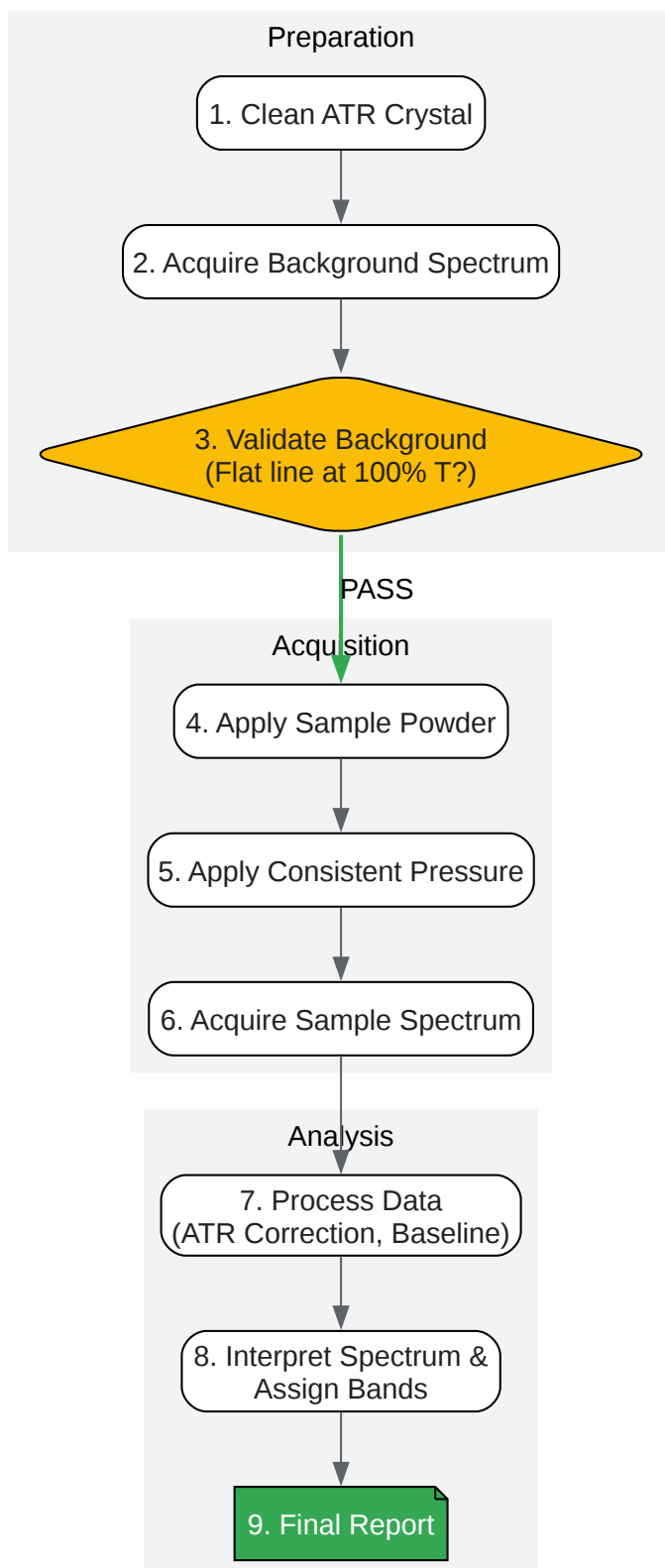
Step-by-Step Protocol for ATR-FTIR Analysis

This protocol is designed as a self-validating system to ensure data integrity.

- **Instrument and Accessory Preparation:**
 - Ensure the FTIR spectrometer is powered on and has reached thermal equilibrium.

- Thoroughly clean the ATR crystal (e.g., monolithic diamond) with a suitable solvent (e.g., isopropanol) and a soft, lint-free wipe. This is a critical step to prevent cross-contamination.
- Background Spectrum Acquisition (Self-Validation Step 1):
 - With the clean, empty ATR crystal in the beam path, acquire a background spectrum.
 - Validation Check: The resulting spectrum should be a flat line near 100% Transmittance. The absence of significant peaks for water vapor (around 3700 cm^{-1} and 1630 cm^{-1}) and carbon dioxide ($\sim 2360\text{ cm}^{-1}$) confirms a clean crystal and a well-purged spectrometer.
- Sample Application:
 - Place a small amount of **4'-Chloro-5-fluoro-2-hydroxybenzophenone** powder directly onto the center of the ATR crystal. Only a few milligrams are needed to completely cover the crystal surface.[\[22\]](#)
- Applying Pressure (Self-Validation Step 2):
 - Use the integrated pressure clamp to apply firm, consistent pressure to the sample. This ensures intimate contact between the powder and the crystal surface, which is essential for a strong, high-quality signal.[\[11\]](#)[\[14\]](#)[\[21\]](#)
 - Validation Check: The applied pressure should be sufficient to maximize spectral intensity without physically damaging the crystal. Many modern ATR accessories have pressure indicators to ensure reproducibility.
- Sample Spectrum Acquisition:
 - Acquire the sample spectrum using appropriate data acquisition parameters (e.g., Resolution: 4 cm^{-1} , Scans: 16-32, Range: $4000\text{-}400\text{ cm}^{-1}$).
- Post-Measurement Cleanup:
 - Release the pressure clamp, remove the bulk of the sample powder, and clean the crystal surface thoroughly as described in Step 1.

Workflow Diagram



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Caption: ATR-FTIR experimental workflow from preparation to analysis.

Spectral Interpretation and Analysis

The IR spectrum of **4'-Chloro-5-fluoro-2-hydroxybenzophenone** is rich with information. The interpretation below correlates the observed absorption bands with the molecule's specific structural features.

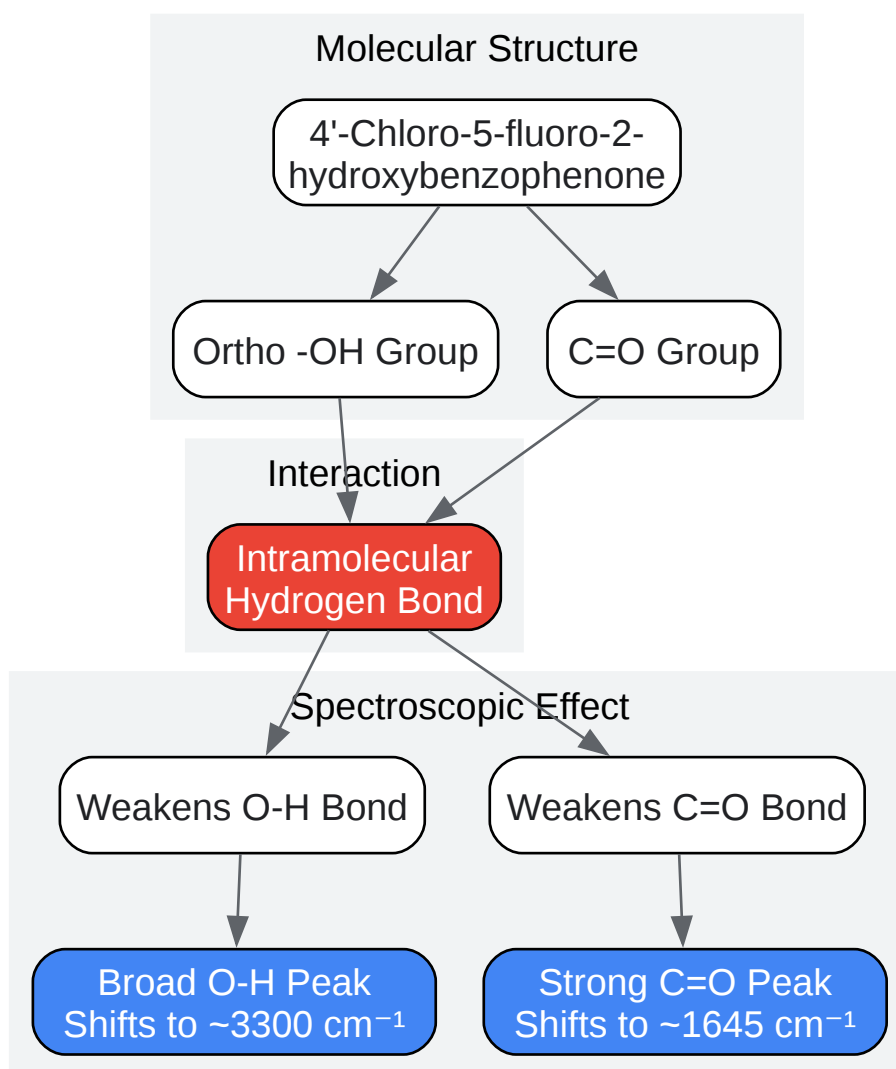
Key Vibrational Frequencies and Assignments

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Structural Rationale
~3200-3400	Broad, Medium	O-H Stretch (Intramolecular H-Bonded)	The broadness and shift to a lower frequency from the typical "free" O-H (~3600 cm ⁻¹) is definitive evidence of strong hydrogen bonding.[9][23] The intramolecular nature makes this peak's position independent of sample concentration.[7][24]
~3050-3100	Weak-Medium	Aromatic C-H Stretch	Characteristic of C(sp ²)-H bonds on the two phenyl rings.
~1645	Very Strong	C=O Stretch (Intramolecular H-Bonded)	Diagnostic Peak. The typical benzophenone C=O stretch appears near 1660 cm ⁻¹ . [25] [26][27] Conjugation and strong intramolecular H-bonding weaken the carbonyl double bond, causing a significant red shift of ~15-25 cm ⁻¹ to this lower frequency.[7] This is a key indicator of the ortho-hydroxy substitution.

~1580-1600	Medium-Strong	Aromatic C=C Ring Stretch	A common feature for aromatic compounds, representing skeletal vibrations of the phenyl rings.
~1450-1500	Medium	Aromatic C=C Ring Stretch	Further skeletal vibrations of the aromatic rings.
~1200-1300	Medium-Strong	C-O Stretch / O-H Bend (coupled)	Vibrations involving the phenolic C-O bond and in-plane bending of the O-H group, often coupled.
~1100-1200	Strong	C-F Stretch	The carbon-fluorine bond stretch typically appears as a strong absorption in this region.
~1080-1095	Strong	C-Cl Stretch (Aromatic)	The absorption for an aryl chloride is typically found in this region.
~800-850	Strong	C-H Out-of-Plane Bending (Aromatic)	The specific pattern of these bands in the "fingerprint region" is diagnostic of the substitution pattern on the aromatic rings.

The Causality of Hydrogen Bonding

The most informative features of the spectrum are direct consequences of the intramolecular hydrogen bond.



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Caption: Relationship between structure, H-bonding, and IR spectral shifts.

Advanced Analysis and Validation

Differentiating from Isomers and Related Compounds

The unique spectral fingerprint allows for clear differentiation from related structures:

- Isomers without ortho-hydroxyl group: Any isomer lacking the 2-hydroxy group (e.g., 3-hydroxy or 4-hydroxy) would not exhibit the strong intramolecular hydrogen bonding. This would result in a much sharper, higher-frequency O-H stretch and a C=O stretch closer to 1660 cm⁻¹.

- Benzophenone: The parent compound lacks O-H, C-F, and C-Cl stretches entirely.[28]
- 2-Hydroxybenzophenone: The spectrum would be very similar but would lack the characteristic C-F and C-Cl absorptions in the fingerprint region.[29]

Corroboration with Theoretical Predictions

For ultimate validation, experimental spectra can be compared against theoretical spectra calculated using computational chemistry methods like Density Functional Theory (DFT).[30] DFT calculations can predict the vibrational frequencies of an isolated molecule.[14][31][32][33][34] While there are often systematic deviations between calculated and experimental frequencies (due to the gas-phase nature of the calculation and harmonic approximations), the overall pattern of the spectrum and the relative positions of key bands can be accurately predicted.[31][32] A strong correlation between the DFT-predicted spectrum and the experimentally obtained spectrum provides a high degree of confidence in the structural assignment.

Conclusion

The infrared spectrum of **4'-Chloro-5-fluoro-2-hydroxybenzophenone** is a powerful tool for its positive identification and structural verification. The use of the ATR-FTIR technique provides a rapid, reliable, and reproducible method for analysis, free from the common artifacts associated with KBr pellet methods. The spectrum is dominated by two key diagnostic features, both resulting from strong intramolecular hydrogen bonding: a broad O-H stretch centered around 3300 cm^{-1} and a significantly red-shifted, intense C=O stretch near 1645 cm^{-1} . These features, in conjunction with the characteristic absorptions of the C-F, C-Cl, and aromatic C-H/C=C bonds, create a unique molecular fingerprint that is invaluable for quality control, reaction monitoring, and research applications in the chemical and pharmaceutical industries.

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